

Navigating the Safe Disposal of 1-Butylpyrrolidin-2-one: A Procedural Guide

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Compound of Interest

Compound Name: 1-Butylpyrrolidin-2-one

Cat. No.: B1265465

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For laboratory professionals engaged in research and development, the responsible management of chemical waste is paramount to ensuring both personal safety and environmental compliance. **1-Butylpyrrolidin-2-one**, a solvent used in various applications, requires careful handling and adherence to specific disposal protocols due to its hazard profile. Improper disposal can lead to environmental contamination and pose health risks. This guide provides a comprehensive, step-by-step procedure for the safe handling and disposal of **1-Butylpyrrolidin-2-one** in a laboratory setting.

Hazard Profile and Safety Precautions

1-Butylpyrrolidin-2-one is classified with several hazards that necessitate cautious handling. It is harmful if swallowed, causes skin irritation, and leads to serious eye irritation[1][2][3]. Therefore, all handling and disposal procedures should be conducted in a well-ventilated area, preferably under a chemical fume hood, to minimize exposure[1][3][4].

Personal Protective Equipment (PPE): Before handling or disposing of **1-Butylpyrrolidin-2-one**, personnel must be equipped with the appropriate PPE[2][3][5]:

- **Eye Protection:** Safety goggles or a face shield are mandatory to prevent eye contact[1][3].
- **Hand Protection:** Wear chemical-resistant gloves[1][3].
- **Skin Protection:** A lab coat or other suitable protective clothing should be worn[1][4].

Physicochemical and Ecotoxicity Data

The following table summarizes key quantitative data for **1-Butylpyrrolidin-2-one**, providing context for its handling and environmental considerations.

Property	Value	Source
Physical State	Liquid / Oil	[1]
Boiling Point	240.6 °C	[1][2]
Flash Point	108 °C	[2]
Water Solubility	Fully miscible	[2]
Toxicity to Fish (LC50)	> 100 mg/L (96 h, <i>Oncorhynchus mykiss</i>)	[1]
Toxicity to Daphnia (EC50)	> 100 mg/L (48 h, <i>Daphnia magna</i>)	[1]
Toxicity to Algae (EC50)	> 160 mg/L (72 h, <i>Pseudokirchneriella subcapitata</i>)	[1]

Step-by-Step Disposal Protocol

The required method for the disposal of **1-Butylpyrrolidin-2-one** is through a licensed chemical waste disposal company or an authorized incinerator[3][4][6]. This ensures the chemical is managed in an environmentally responsible and compliant manner. Under no circumstances should **1-Butylpyrrolidin-2-one** be disposed of down the drain[1][4].

1. Waste Segregation and Collection:

- **Liquid Waste:** Collect all solutions containing **1-Butylpyrrolidin-2-one** in a dedicated, sealed, and clearly labeled hazardous waste container[1][4][7]. The container must be compatible with the chemical.
- **Solid Waste:** Any contaminated solid materials, such as absorbent pads, filter paper, or personal protective equipment, should be collected in a separate, clearly labeled hazardous

waste container[4].

2. Labeling and Storage:

- All waste containers must be accurately labeled with the full chemical name, "**1-Butylpyrrolidin-2-one**," and display the appropriate hazard symbols (e.g., irritant, harmful) [4].
- Store the sealed waste containers in a cool, dry, and well-ventilated area, away from incompatible materials like oxidizing agents[1][7]. Ensure the storage location is secure and accessible only to authorized personnel.

3. Arranging for Disposal:

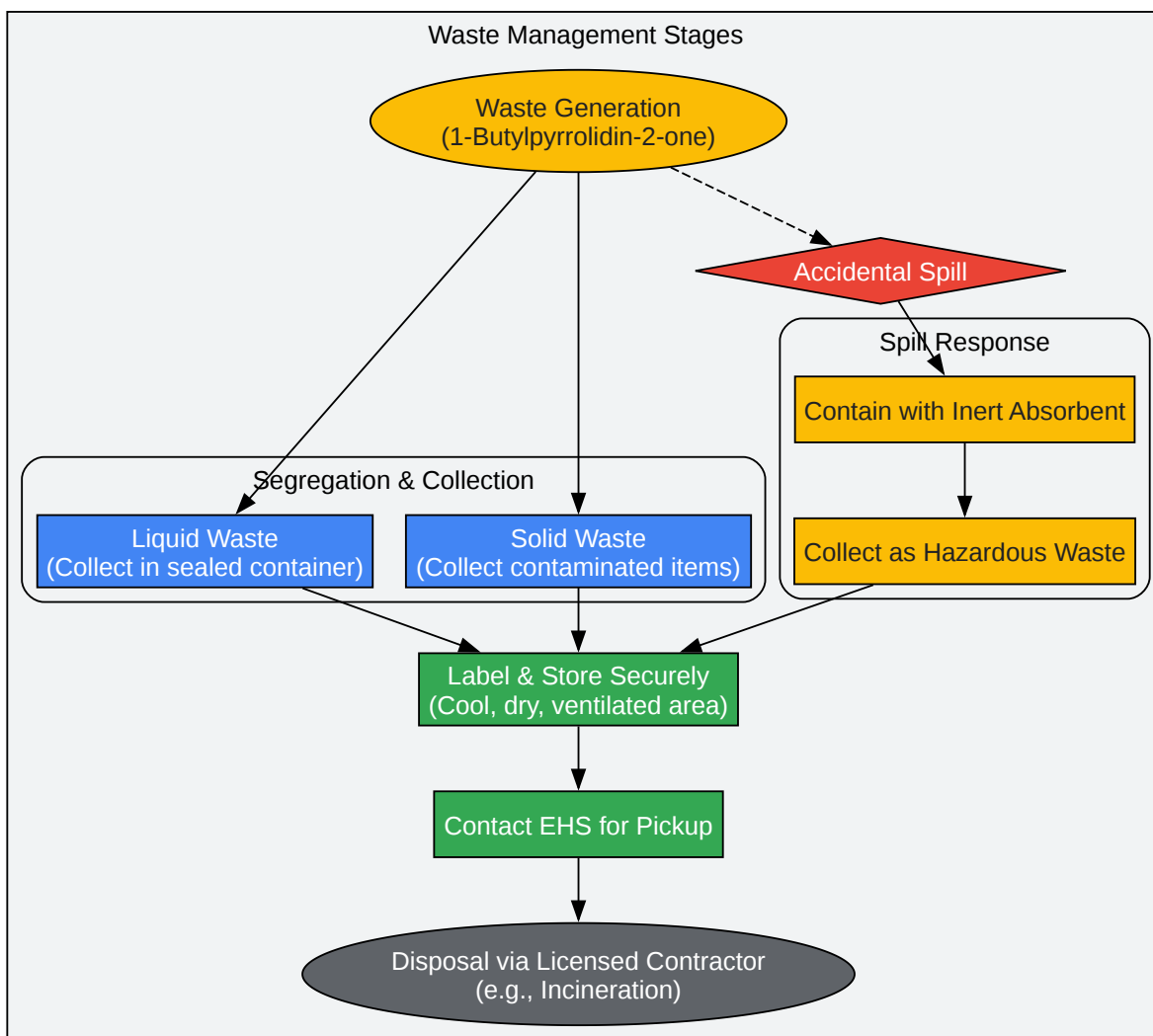
- Contact your institution's Environmental Health and Safety (EHS) office to schedule a pickup for the hazardous waste[4].
- Provide the EHS office with a complete inventory of the waste, including the chemical name and quantity[4]. They will coordinate with a licensed waste disposal contractor for proper treatment, which may involve controlled incineration with flue gas scrubbing[1][3].

4. Spill Management:

- In the event of a spill, ensure the area is well-ventilated and remove all sources of ignition[1].
- Contain the spill using an inert absorbent material (e.g., vermiculite, sand)[7].
- Collect the absorbed material using non-sparking tools and place it into a suitable, closed container for disposal as hazardous waste[1][7].
- Clean the spill area thoroughly.
- Discharge into the environment must be avoided[1].

Disposal Workflow

The following diagram illustrates the logical workflow for the proper management and disposal of **1-Butylpyrrolidin-2-one** waste.



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Caption: Workflow for the safe disposal of **1-Butylpyrrolidin-2-one**.

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